

A Guide to Inter-Laboratory Comparison of Creosote Analysis

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Compound of Interest

Compound Name: Creosote

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of analytical methods for **creosote**, supported by experimental data from inter-laboratory studies. It is designed to assist researchers and scientists in selecting and implementing robust analytical protocols for the qualitative and quantitative analysis of **creosote**, a complex mixture of several hundred to tens of thousands of compounds primarily used as a wood preservative. The inherent complexity of **creosote**, a distillate of coal tar, presents significant analytical challenges, making inter-laboratory comparisons crucial for method validation and standardization.^{[1][2]}

The Challenge of Creosote Analysis

Creosote's composition can vary depending on the coal source and distillation process.^[2] Consequently, there is no single analytical method to identify "**creosote**" as a whole.^[1] Analytical efforts are therefore directed towards the identification and quantification of its toxic constituents, most notably polycyclic aromatic hydrocarbons (PAHs), some of which are regulated due to their carcinogenic properties.^[1]

Quantitative Data Summary

An inter-laboratory study was conducted in Japan to validate a new analytical method for the determination of 10 key PAHs in **creosote**. Seven institutions participated in this collaborative test. The study aimed to address concerns about the safety of reagents and the efficacy of purification in existing standardized methods. The new method demonstrated satisfactory

trueness, repeatability, and reproducibility for the three regulated PAHs in Japan (benzo[a]pyrene, benz[a]anthracene, and dibenz[a,h]anthracene).

Below is a summary of the validation results for the three regulated PAHs at different concentration levels.

Analyte	Spiked Concentration (mg/kg)	Trueness (%)	Repeatability (RSDr, %)	Reproducibility (RSDR, %)
Benz[a]anthracene	1.0	96.2	4.9	10.6
	10	97.8	3.5	6.5
	50	98.7	2.9	5.4
Benzo[a]pyrene	1.0	95.8	5.1	11.2
	10	97.5	3.6	6.8
	50	98.4	3.1	5.8
Dibenz[a,h]anthracene	1.0	94.7	5.5	12.1
	10	96.9	3.9	7.5
	50	98.1	3.3	6.2

Data synthesized from the inter-laboratory study described in the cited source.

Experimental Protocols

Validated Analytical Method for PAHs in Creosote

This method was developed to improve upon existing techniques by incorporating safer reagents and more effective purification steps.

1. Sample Preparation and Extraction:

- A representative sample of **creosote** is accurately weighed.

- The sample is dissolved in a suitable solvent (the study avoided the use of dichloromethane).
- The solution undergoes centrifugation to remove insoluble matter.

2. Purification:

- The supernatant is passed through a silica gel cartridge to remove polar interferences.
- Further purification is achieved using an anion exchange cartridge.

3. Instrumental Analysis:

- The purified extract is analyzed by High-Performance Liquid Chromatography with a fluorescence detector (HPLC-FLD) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Quantification is performed using an internal or external standard method.

General EPA Recommended Analytical Methods

The U.S. Environmental Protection Agency (EPA) recommends analyzing for the toxic compounds present in **creosote**, as listed in 40 CFR Part 261, Appendix VIII. The following test methods from SW-846 are suggested:

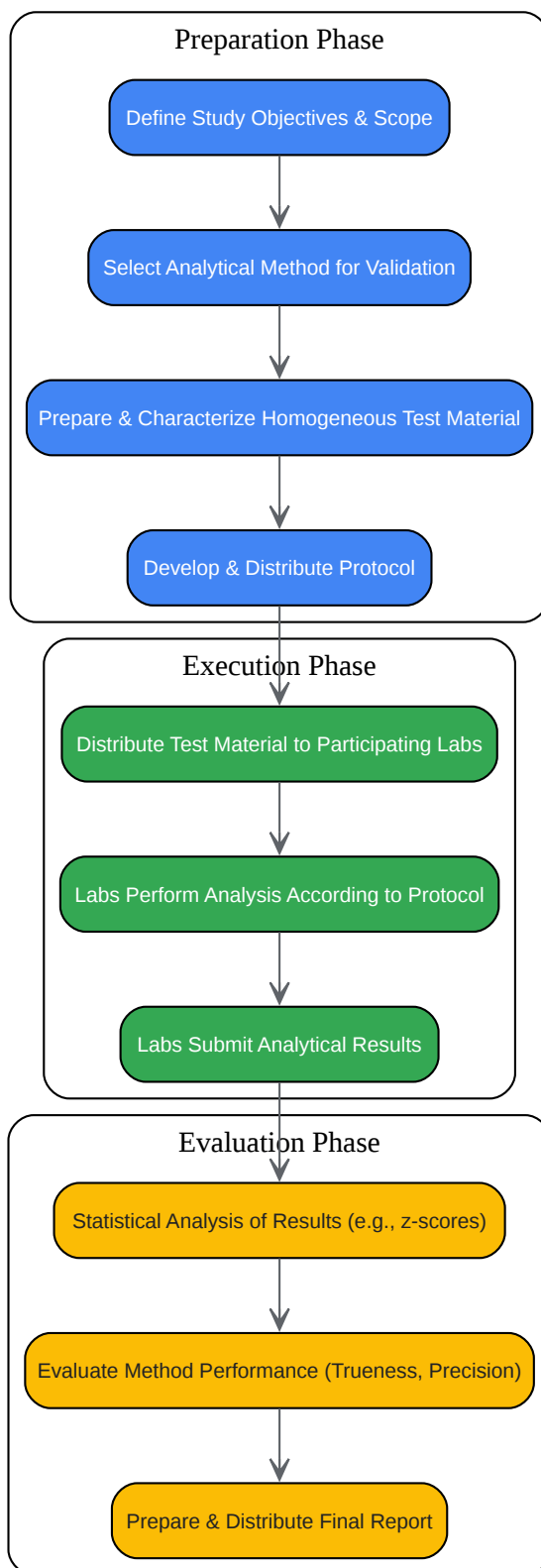
- Method 8100: Polynuclear Aromatic Hydrocarbons by Gas Chromatography.
- Method 8250: Semivolatile Organic Compounds by Gas Chromatography/Mass Spectrometry (GC/MS).
- Method 8310: Polynuclear Aromatic Hydrocarbons by High-Performance Liquid Chromatography (HPLC).

Visualizations

Workflow of an Inter-Laboratory Comparison Study

The following diagram illustrates the typical workflow of an inter-laboratory comparison (also known as a round-robin test) for the validation of an analytical method. Such studies are

essential for assessing the proficiency of laboratories and ensuring the reliability of analytical data.

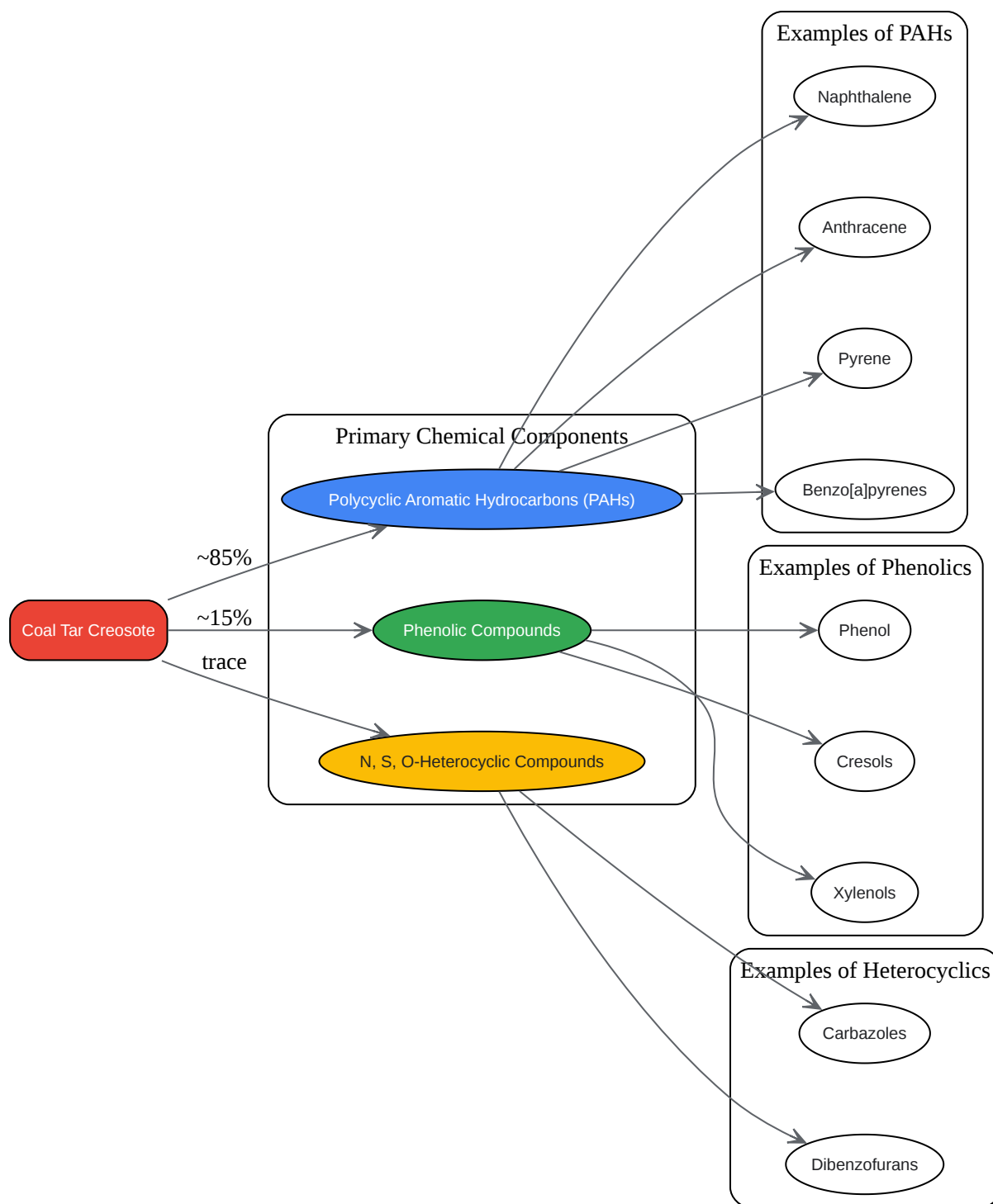


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Caption: Workflow of a typical inter-laboratory comparison study.

Major Chemical Classes in Coal Tar Creosote

This diagram illustrates the primary chemical classes that constitute coal tar **creosote**, highlighting its complex nature.



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References

- 1. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 2. Creosote Research - Creosote Council [creosotecouncil.org]
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